

Application Notes and Protocols for Niraparib Hydrochloride Stock Solution Preparation

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Compound of Interest

Compound Name: Niraparib hydrochloride

Cat. No.: B612085

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These application notes provide detailed protocols for the preparation, storage, and handling of **niraparib hydrochloride** stock solutions for in vitro experimental use. Niraparib is a potent and selective inhibitor of poly(ADP-ribose) polymerase (PARP) enzymes, PARP-1 and PARP-2, which are critical for DNA repair.^{[1][2]} It is widely used in cancer research, particularly in studies involving tumors with deficiencies in DNA repair pathways, such as those with BRCA1/2 mutations.^[3]

Physicochemical and Solubility Data

Proper preparation of a **niraparib hydrochloride** stock solution is crucial for accurate and reproducible experimental results. The following table summarizes the key physicochemical and solubility properties of **niraparib hydrochloride**.

Property	Value	Source(s)
Molecular Formula	C ₁₉ H ₂₀ N ₄ O·HCl	[4]
Molecular Weight	356.85 g/mol	[4]
Appearance	Solid powder	[5]
Solubility in DMSO	64 mg/mL (179.34 mM)	[4]
Solubility in Ethanol	60-64 mg/mL (approx. 168-179 mM)	[6][7]
Solubility in Water	Insoluble or slightly soluble	[7][8]

Note: The use of fresh, moisture-free DMSO is recommended as moisture can reduce the solubility of **niraparib hydrochloride**. [4][6] Sonication may be required to fully dissolve the compound in ethanol or DMSO. [7]

Experimental Protocols

I. Preparation of a 10 mM Niraparib Hydrochloride Stock Solution in DMSO

This protocol describes the preparation of a 10 mM stock solution of **niraparib hydrochloride** in dimethyl sulfoxide (DMSO), a common solvent for in vitro studies.

Materials:

- **Niraparib hydrochloride** powder
- Anhydrous/molecular sieve-dried Dimethyl Sulfoxide (DMSO)
- Sterile microcentrifuge tubes or vials
- Calibrated analytical balance
- Vortex mixer
- Pipettes and sterile filter tips

Procedure:

- **Aseptic Technique:** Perform all steps in a sterile environment, such as a laminar flow hood, to prevent contamination of the stock solution.
- **Weighing Niraparib Hydrochloride:** Accurately weigh out a precise amount of **niraparib hydrochloride** powder. For example, to prepare 1 mL of a 10 mM stock solution, weigh 3.5685 mg of **niraparib hydrochloride**.
- **Dissolution:** Add the weighed **niraparib hydrochloride** powder to a sterile microcentrifuge tube. Using a calibrated pipette, add the appropriate volume of anhydrous DMSO to achieve a final concentration of 10 mM. For 3.5685 mg of powder, add 1 mL of DMSO.
- **Mixing:** Vortex the solution thoroughly until the **niraparib hydrochloride** is completely dissolved. Gentle warming (e.g., to 37°C) may aid in dissolution, but avoid excessive heat.
- **Sterilization (Optional):** If required for the specific cell culture application, the stock solution can be filter-sterilized using a 0.22 µm syringe filter compatible with DMSO.
- **Aliquoting and Storage:** Aliquot the stock solution into smaller, single-use volumes in sterile microcentrifuge tubes to avoid repeated freeze-thaw cycles.^[9]

Storage of Stock Solutions:

Storage Temperature	Duration	Source(s)
-20°C	Short-term (days to weeks) to 1 month	^[8] ^[9]
-80°C	Long-term (months to a year)	^[6] ^[9]

Note: For in vivo studies, a different formulation may be required. One example involves a vehicle of 10% DMSO, 40% PEG300, 5% Tween 80, and 45% saline.^[7]

II. Preparation of Working Solutions for Cell-Based Assays

This protocol outlines the dilution of the 10 mM **niraparib hydrochloride** stock solution to prepare working concentrations for treating cells in culture.

Materials:

- 10 mM **Niraparib hydrochloride** stock solution in DMSO
- Sterile cell culture medium appropriate for the cell line
- Sterile microcentrifuge tubes or plates
- Pipettes and sterile filter tips

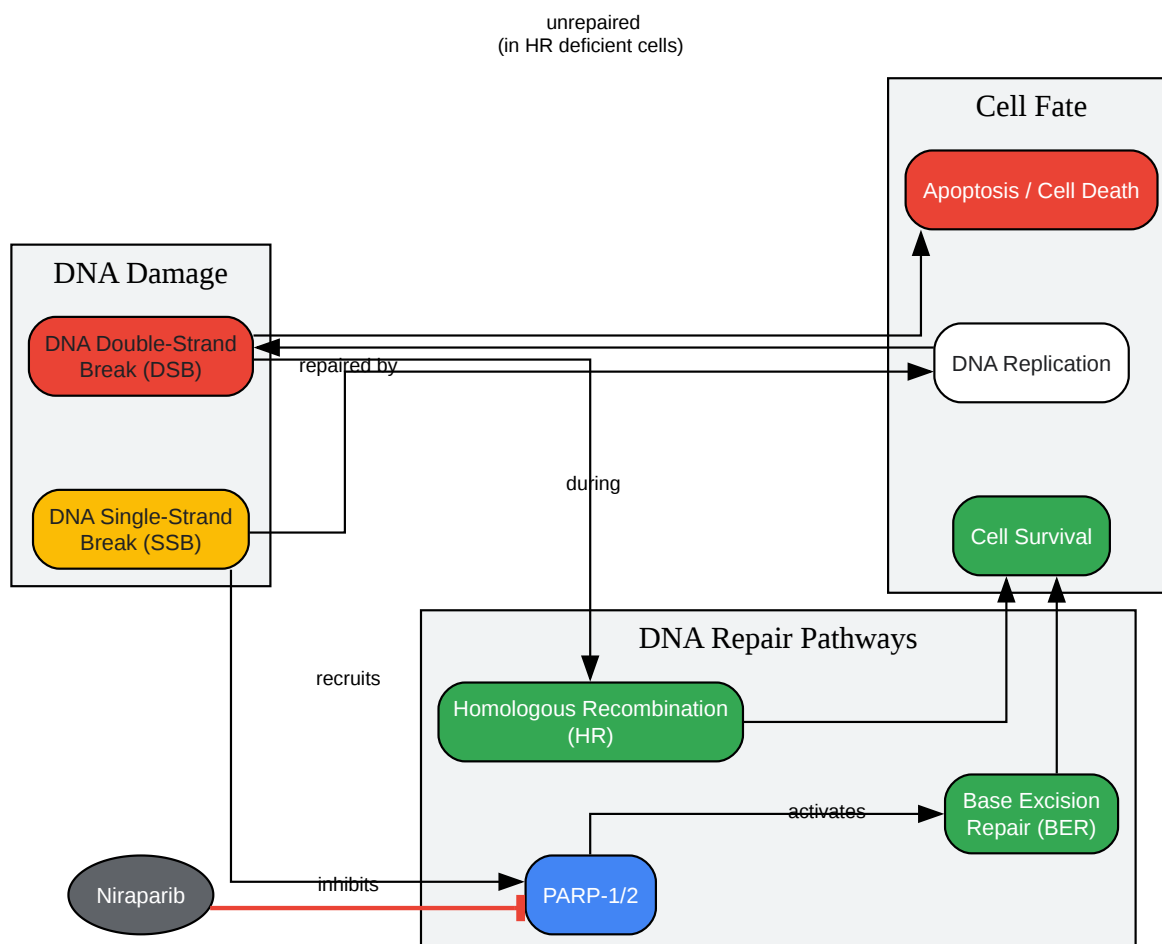
Procedure:

- **Determine Final Concentration:** Decide on the final concentrations of **niraparib hydrochloride** required for your experiment. Niraparib has been shown to inhibit PARP activity with an EC₅₀ of 4 nM in whole-cell assays and inhibit the proliferation of cancer cells with BRCA mutations in the 10-100 nM range.^[6]
- **Serial Dilutions:** Perform serial dilutions of the 10 mM stock solution in sterile cell culture medium to achieve the desired final concentrations.
 - Important: The final concentration of DMSO in the cell culture medium should be kept low (typically $\leq 0.5\%$) to avoid solvent-induced cytotoxicity.^[6]
- **Example Dilution for a 10 μ M Working Solution:**
 - To prepare 1 mL of a 10 μ M working solution from a 10 mM stock, add 1 μ L of the 10 mM stock solution to 999 μ L of cell culture medium.
- **Application to Cells:** Add the appropriate volume of the working solution to your cell cultures to achieve the desired final concentration. For example, in a 96-well plate with 190 μ L of cells per well, adding 10 μ L of a 20x concentrated working solution will result in a 1x final concentration with 0.5% DMSO.^[6]

Visualizations

Niraparib's Mechanism of Action: PARP Inhibition and DNA Repair

Niraparib functions by inhibiting PARP enzymes, which are essential for the repair of single-strand DNA breaks (SSBs).[10] In cells with deficient homologous recombination (HR) repair pathways, such as those with BRCA1/2 mutations, the inhibition of PARP leads to the accumulation of unrepaired SSBs.[3] During DNA replication, these SSBs are converted into double-strand breaks (DSBs).[11] The inability to repair these DSBs through the faulty HR pathway results in genomic instability and ultimately leads to cell death, a concept known as synthetic lethality.[1][10] Niraparib has also been shown to activate interferon signaling pathways, which can modulate the tumor microenvironment.[12]

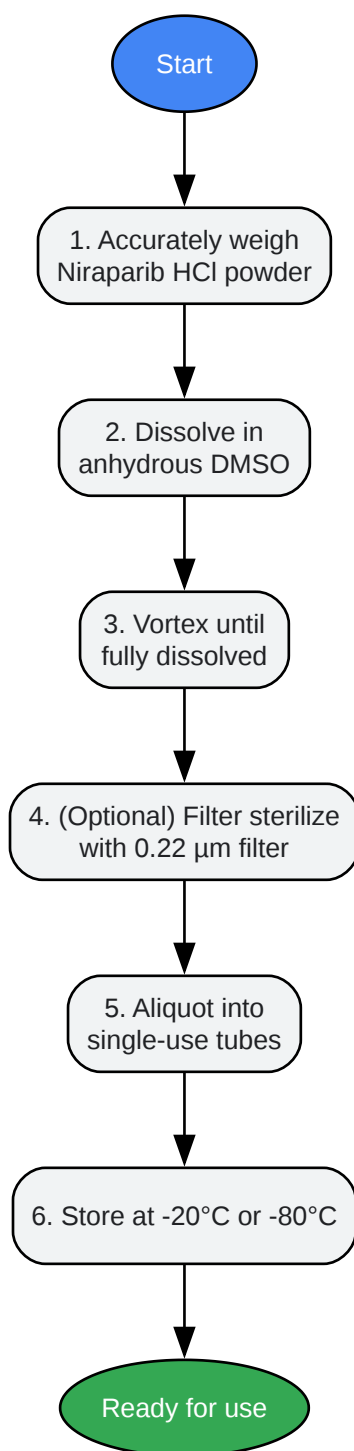


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Caption: Mechanism of action of Niraparib via PARP inhibition.

Experimental Workflow for Stock Solution Preparation

The following diagram outlines the key steps for the preparation of a **niraparib hydrochloride** stock solution for experimental use.



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Caption: Workflow for **Niraparib hydrochloride** stock solution preparation.

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